

A Comparative Analysis of the Toxicological Profiles of Glyphosate and N-Nitrosoglyphosate

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Compound of Interest

Compound Name: *N-Nitrosoglyphosate sodium*

Cat. No.: *B11931006*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the toxicological properties of glyphosate, the world's most widely used herbicide, and N-Nitrosoglyphosate, a common impurity found in technical-grade glyphosate formulations. This document synthesizes available experimental data to offer an objective comparison for research and risk assessment purposes.

Comparative Toxicity Data

The following table summarizes the available quantitative toxicological data for glyphosate and N-Nitrosoglyphosate. A significant data gap exists for the acute and chronic toxicity of N-Nitrosoglyphosate in publicly available literature, likely due to its status as a contaminant rather than a primary product.

Toxicological Endpoint	Glyphosate	N-Nitrosoglyphosate
Acute Oral Toxicity (LD50)	5,600 mg/kg (rat)[1]	Harmful if swallowed (No quantitative LD50 available)
>10,000 mg/kg (mouse)[2][3]		
3,530 mg/kg (goat)[2]		
Acute Dermal Toxicity (LD50)	>2,000 mg/kg (rabbit)[2]	Not classified
>5,000 mg/kg (rat)[1]		
Acute Inhalation Toxicity (LC50)	>4.43 mg/L (rat, 4-hour)[4]	Not classified
Skin Corrosion/Irritation	Not irritating[1]	Causes skin irritation
Serious Eye Damage/Irritation	Moderately to severely irritating[1]	Causes serious eye damage
No Observed Adverse Effect Level (NOAEL)	100 mg/kg/day (2-year, rat, chronic)[1]	Data not available
300 mg/kg/day (90-day, rat, short-term)[1]		
175-293 mg/kg/day (rat & rabbit, reproductive)[2]		
Carcinogenicity Classification (IARC)	Group 2A: Probably carcinogenic to humans[4][5]	Not individually classified; belongs to the nitrosamine group, many of which are potent carcinogens.
Regulatory Limit in Glyphosate	Not applicable	≤ 1 ppm[4]

Genotoxicity and Carcinogenicity

Glyphosate: The International Agency for Research on Cancer (IARC) has classified glyphosate as "probably carcinogenic to humans" (Group 2A).[4][5] This classification is based on limited evidence of carcinogenicity in humans for non-Hodgkin lymphoma and sufficient

evidence of carcinogenicity in experimental animals.[5] There is also strong evidence that glyphosate can induce genotoxicity.[5] However, other regulatory bodies, such as the U.S. Environmental Protection Agency (EPA), have concluded that glyphosate is "not likely to be carcinogenic to humans".[4]

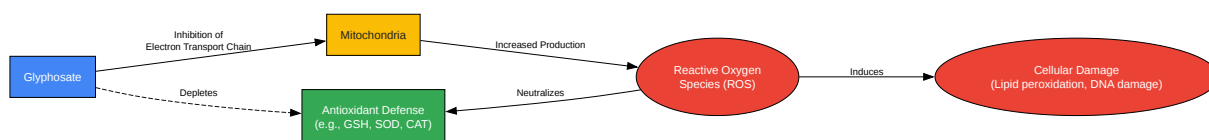
N-Nitrosoglyphosate: N-Nitrosoglyphosate belongs to the class of N-nitroso compounds, which are known to be potent genotoxic carcinogens. While N-Nitrosoglyphosate itself has not been individually classified by IARC, it is considered a toxicologically relevant impurity in glyphosate formulations due to its chemical nature.[4] The genotoxicity of nitrosamines is attributed to their ability to form DNA adducts, leading to mutations.

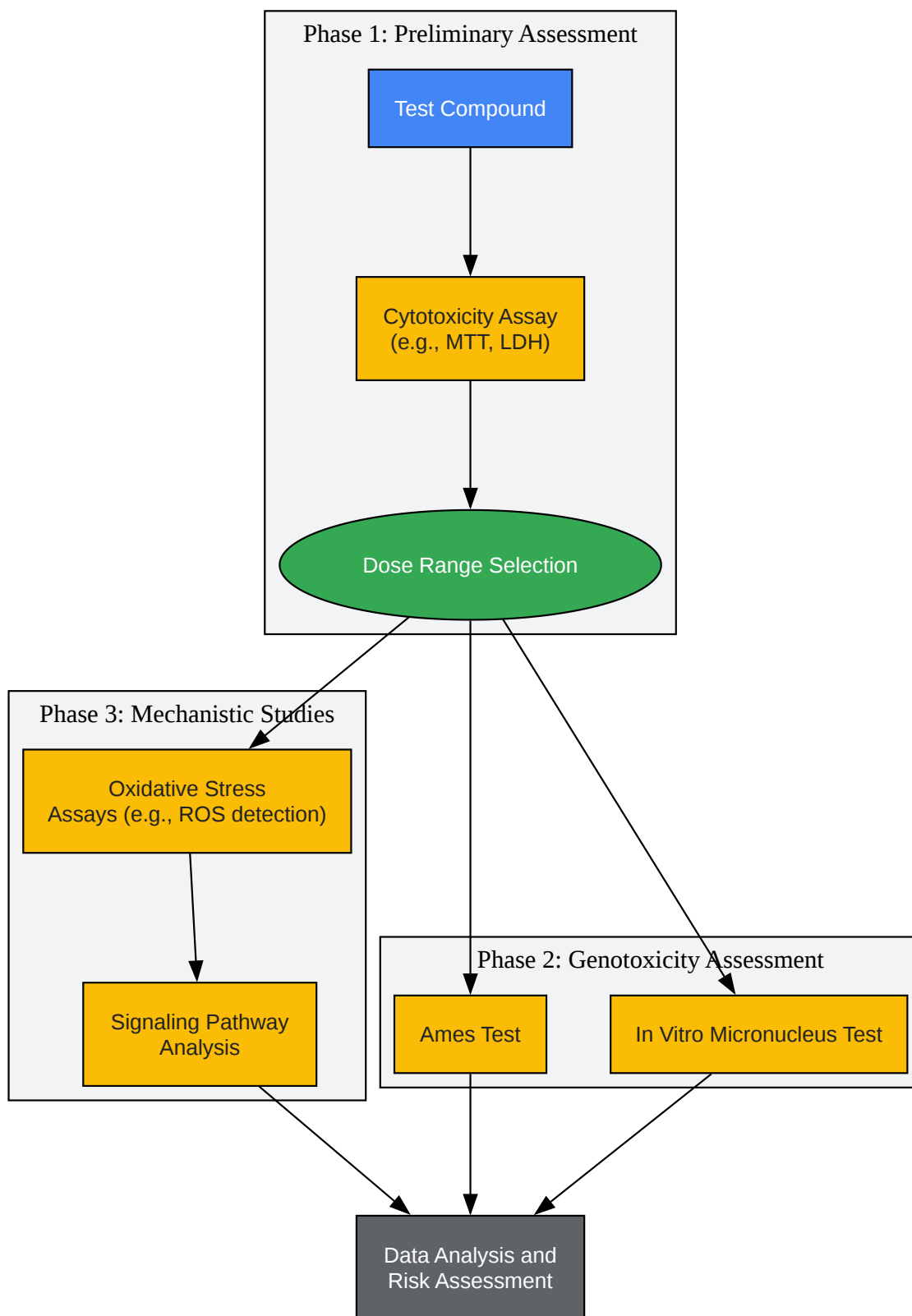
Signaling Pathways

The toxicological effects of glyphosate and N-Nitrosoglyphosate can be attributed to their interference with distinct cellular signaling pathways.

Glyphosate and Oxidative Stress

Glyphosate exposure has been linked to the induction of oxidative stress, a condition characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products. This can lead to cellular damage and has been suggested as a potential mechanism for glyphosate's toxicity.





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